

# 6-Methyl-2,3-diphenyl-1-benzofuran proper disposal procedures

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## Compound of Interest

Compound Name: 6-Methyl-2,3-diphenyl-1-benzofuran

Cat. No.: B12804046

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Proper Disposal of **6-Methyl-2,3-diphenyl-1-benzofuran**: A Guide for Laboratory Professionals

For immediate reference, treat **6-Methyl-2,3-diphenyl-1-benzofuran** as a hazardous chemical waste. Do not dispose of this compound down the drain or in regular trash. All chemical waste must be disposed of in accordance with local, state, and federal regulations. This guide provides a detailed operational plan for the safe handling and disposal of **6-Methyl-2,3-diphenyl-1-benzofuran** in a laboratory setting.

## I. Immediate Safety and Handling Protocols

Prior to disposal, it is crucial to handle **6-Methyl-2,3-diphenyl-1-benzofuran** with appropriate personal protective equipment (PPE). Although a specific Safety Data Sheet (SDS) for this compound is not readily available, the precautionary measures for related benzofuran compounds should be followed.

Required PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat is required to protect from spills.

In case of exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water.
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes.
- Inhalation: Move to a well-ventilated area and seek fresh air.

## II. Chemical Waste Characterization and Segregation

Proper characterization and segregation of chemical waste is the first step in compliant disposal.

- Hazard Identification: Based on data from related benzofuran compounds, **6-Methyl-2,3-diphenyl-1-benzofuran** should be treated as a potentially combustible and hazardous substance. It is a solid organic compound.
- Waste Segregation: This waste should be segregated as a non-halogenated organic solid waste. Do not mix it with halogenated solvents, aqueous waste, or other incompatible chemical waste streams.

## III. Step-by-Step Disposal Procedure

- Container Selection:
  - Use a designated, leak-proof waste container compatible with organic solids.
  - The container must have a secure screw-top cap.
- Labeling:
  - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**6-Methyl-2,3-diphenyl-1-benzofuran**".
  - Include the CAS Number: 14770-90-2.
  - Indicate the approximate quantity of waste.
  - Note the date when the first of the waste was added to the container.

- Accumulation and Storage:
  - Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
  - The SAA must be at or near the point of generation.
  - Ensure the storage area is well-ventilated and away from heat sources or open flames.
- Arranging for Disposal:
  - Once the waste container is full or has been in storage for the maximum allowable time per your institution's policy (typically not exceeding one year), contact your institution's Environmental Health and Safety (EH&S) department to arrange for pickup.
  - EH&S will coordinate with a certified hazardous waste disposal company for final treatment and disposal, which may involve incineration or other approved methods.

## IV. Quantitative Data for Related Benzofuran Compounds

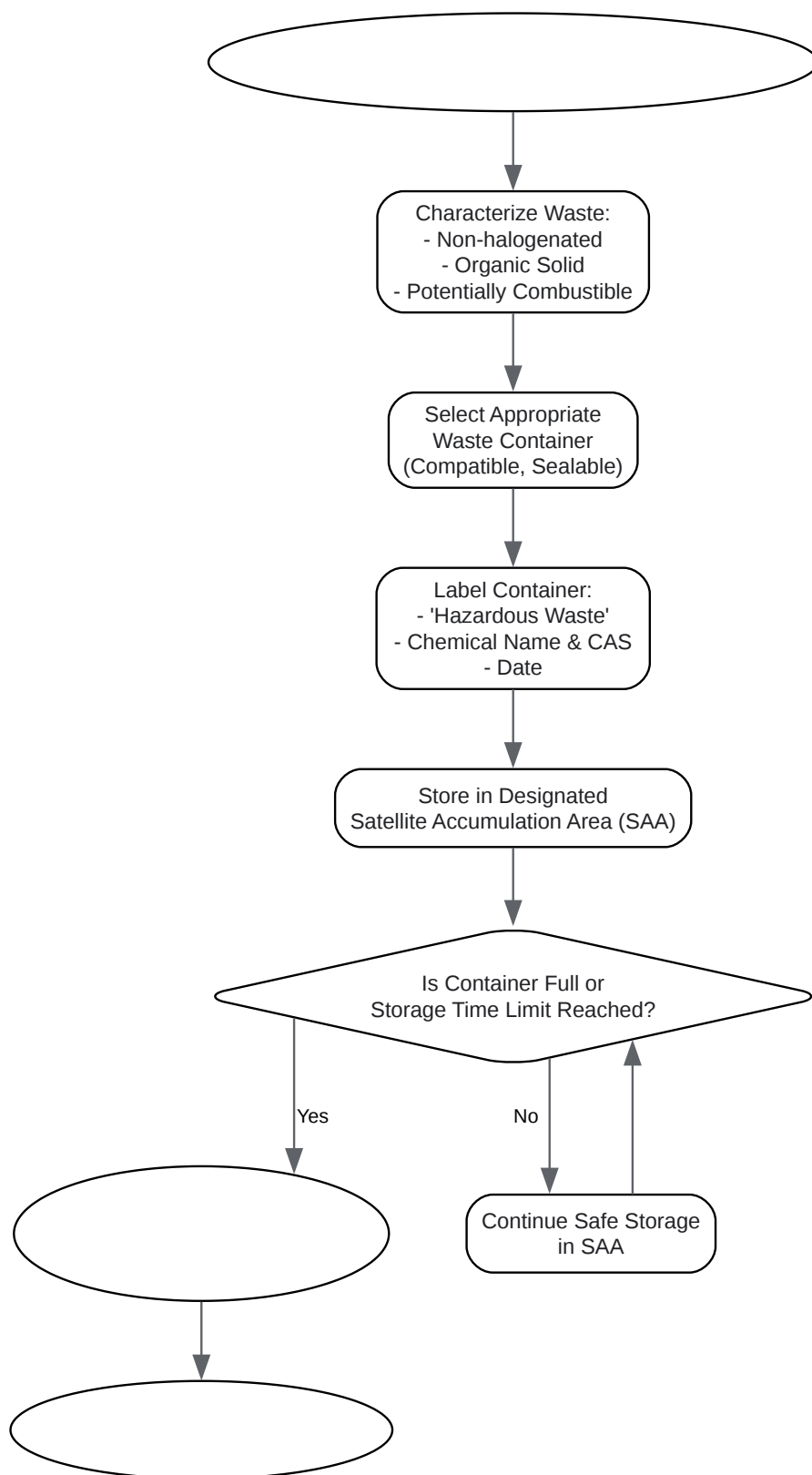
The following table summarizes key physical and safety data for related benzofuran compounds, which can inform handling and disposal decisions in the absence of specific data for **6-Methyl-2,3-diphenyl-1-benzofuran**.

| Property       | 2-Methylbenzofuran        | 2,3-Benzofuran             | 1,3-Diphenylisobenzofuran   |
|----------------|---------------------------|----------------------------|-----------------------------|
| Physical State | Liquid                    | Liquid                     | Solid                       |
| Boiling Point  | 197 - 198 °C              | 173 - 175 °C               | Not available               |
| Flash Point    | Combustible liquid        | 50 °C / 122 °F             | Not available               |
| Hazards        | Combustible liquid        | Flammable liquid and vapor | Not classified as hazardous |
| Disposal Rec.  | Dispose to approved plant | Dispose to approved plant  | Not specified               |

Data sourced from various Safety Data Sheets.

## V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **6-Methyl-2,3-diphenyl-1-benzofuran**.



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Caption: Workflow for the safe disposal of **6-Methyl-2,3-diphenyl-1-benzofuran**.

By adhering to these procedures, researchers and laboratory professionals can ensure the safe and compliant disposal of **6-Methyl-2,3-diphenyl-1-benzofuran**, minimizing risks to personnel and the environment. Always consult your institution's specific waste management guidelines and your EH&S department for any additional requirements.

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